

The Anti-Mycobacterial Potential of BM635 Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: BM635 (hydrochloride)

Cat. No.: B15145334

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This technical guide provides a comprehensive overview of the anti-mycobacterial activity of BM635 hydrochloride, a promising small molecule inhibitor. The document details its mechanism of action, summarizes available quantitative data, provides detailed experimental protocols for its evaluation, and includes visualizations of its mode of action and the general workflow for anti-tuberculosis drug discovery.

Core Concepts: Mechanism of Action

BM635 hydrochloride exerts its anti-mycobacterial effect by inhibiting the essential mycobacterial membrane protein Large 3 (MmpL3).^[1] MmpL3 is a transporter protein crucial for the biosynthesis of the unique and complex mycobacterial cell wall. Specifically, it is responsible for the translocation of trehalose monomycolate (TMM), a key precursor of mycolic acids, across the cytoplasmic membrane. Mycolic acids are major components of the mycobacterial outer membrane, providing a formidable barrier against antibiotics and the host immune system.

The inhibitory action of BM635 hydrochloride on MmpL3 is believed to be mediated through the dissipation of the transmembrane electrochemical proton gradient (proton motive force), which powers the transport activity of MmpL3. By disrupting this gradient, BM635 hydrochloride effectively halts the export of TMM, leading to the inhibition of mycolic acid biosynthesis, compromising the integrity of the cell wall, and ultimately resulting in bacterial cell death.

Quantitative Data Summary

The following tables summarize the available quantitative data on the in vitro activity and selectivity of BM635 hydrochloride and its analogues.

Table 1: In Vitro Anti-Mycobacterial Activity of BM635 Hydrochloride and Analogues

Compound	Mycobacterial Strain	MIC (µM)
BM635 hydrochloride	Mycobacterium tuberculosis H37Rv	0.08 (MIC50) [1]
BM635 (free base)	Mycobacterium tuberculosis H37Rv	0.12
BM635 analogue (compound 17)	Mycobacterium tuberculosis (drug-sensitive)	0.15 [2]

Table 2: Cytotoxicity and Selectivity Index of a BM635 Analogue

Compound	Cell Line	CC50 (µM)	Selectivity Index (SI = CC50/MIC)
BM635 analogue (compound 17)	Not Specified	~19.95 (calculated)	133 [2]

Note: The CC50 value for the BM635 analogue was calculated based on its reported MIC (0.15 µM) and Selectivity Index (133).

Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the evaluation of the anti-mycobacterial activity of compounds like BM635 hydrochloride.

Determination of Minimum Inhibitory Concentration (MIC)

Objective: To determine the lowest concentration of a compound that inhibits the visible growth of mycobacteria.

Materials:

- Mycobacterium culture (e.g., *M. tuberculosis* H37Rv)
- 7H9 broth supplemented with 10% OADC (oleic acid, albumin, dextrose, catalase) and 0.05% Tween 80
- BM635 hydrochloride stock solution (in DMSO)
- 96-well microplates
- Resazurin solution (0.02% in sterile water)
- Plate reader

Procedure:

- Prepare a serial two-fold dilution of BM635 hydrochloride in 7H9 broth in a 96-well plate. The final concentration range should typically span from 64 µg/mL to 0.06 µg/mL.
- Prepare a mycobacterial inoculum from a mid-log phase culture and adjust the turbidity to a McFarland standard of 0.5. Dilute the inoculum in 7H9 broth to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
- Add the mycobacterial inoculum to each well containing the compound dilutions. Include a drug-free growth control and a sterile medium control.
- Seal the plates and incubate at 37°C for 7 days.
- After incubation, add 10 µL of resazurin solution to each well and incubate for another 24-48 hours.
- Observe the color change. A blue color indicates no bacterial growth, while a pink color indicates growth.

- The MIC is defined as the lowest concentration of the compound that prevents the color change from blue to pink.

Cytotoxicity Assay (MTT Assay)

Objective: To determine the concentration of a compound that reduces the viability of mammalian cells by 50% (CC50).

Materials:

- Mammalian cell line (e.g., Vero, HepG2)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- BM635 hydrochloride stock solution (in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure:

- Seed the mammalian cells in a 96-well plate at a density of 1×10^4 cells per well and incubate for 24 hours to allow for cell attachment.
- Prepare serial dilutions of BM635 hydrochloride in the complete cell culture medium.
- Remove the old medium from the cells and add the medium containing the different concentrations of the compound. Include a vehicle control (DMSO) and a no-treatment control.
- Incubate the plate for 48-72 hours at 37°C in a 5% CO₂ incubator.

- After the incubation period, add 10 μ L of MTT solution to each well and incubate for another 4 hours.
- Carefully remove the medium and add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each concentration relative to the no-treatment control.
- The CC50 value is determined by plotting the percentage of cell viability against the compound concentration and fitting the data to a dose-response curve.

In Vivo Efficacy in a Murine Model of Tuberculosis

Objective: To evaluate the in vivo efficacy of a compound in reducing the bacterial load in a mouse model of tuberculosis.

Materials:

- Specific-pathogen-free mice (e.g., BALB/c or C57BL/6)
- Mycobacterium tuberculosis H37Rv
- Aerosol infection chamber
- BM635 hydrochloride formulation for oral or intravenous administration
- 7H10 agar plates
- Tissue homogenizer

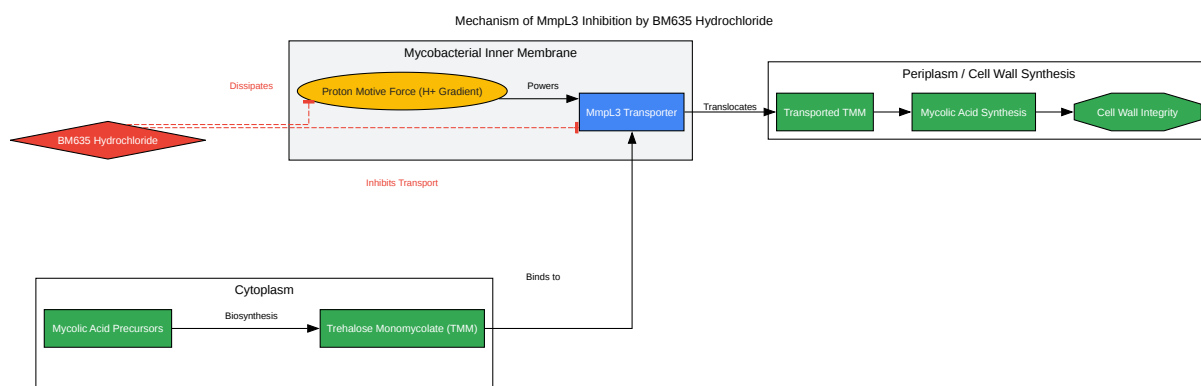
Procedure:

- Infect mice with a low-dose aerosol of M. tuberculosis H37Rv to establish a lung infection.
- Allow the infection to establish for a period of 2-4 weeks.

- Randomly assign mice to treatment and control groups.
- Administer BM635 hydrochloride at various doses and schedules (e.g., once daily by oral gavage). Include a vehicle control group and a positive control group (e.g., treated with isoniazid).
- Monitor the health and weight of the mice throughout the experiment.
- After a defined treatment period (e.g., 4 weeks), euthanize the mice.
- Aseptically remove the lungs and spleen.
- Homogenize the tissues in sterile saline.
- Prepare serial dilutions of the tissue homogenates and plate them on 7H10 agar plates.
- Incubate the plates at 37°C for 3-4 weeks.
- Count the number of colony-forming units (CFU) to determine the bacterial load in each organ.
- The efficacy of the compound is determined by comparing the log₁₀ CFU reduction in the treated groups to the vehicle control group.

Visualizations

Mechanism of Action of BM635 Hydrochloride

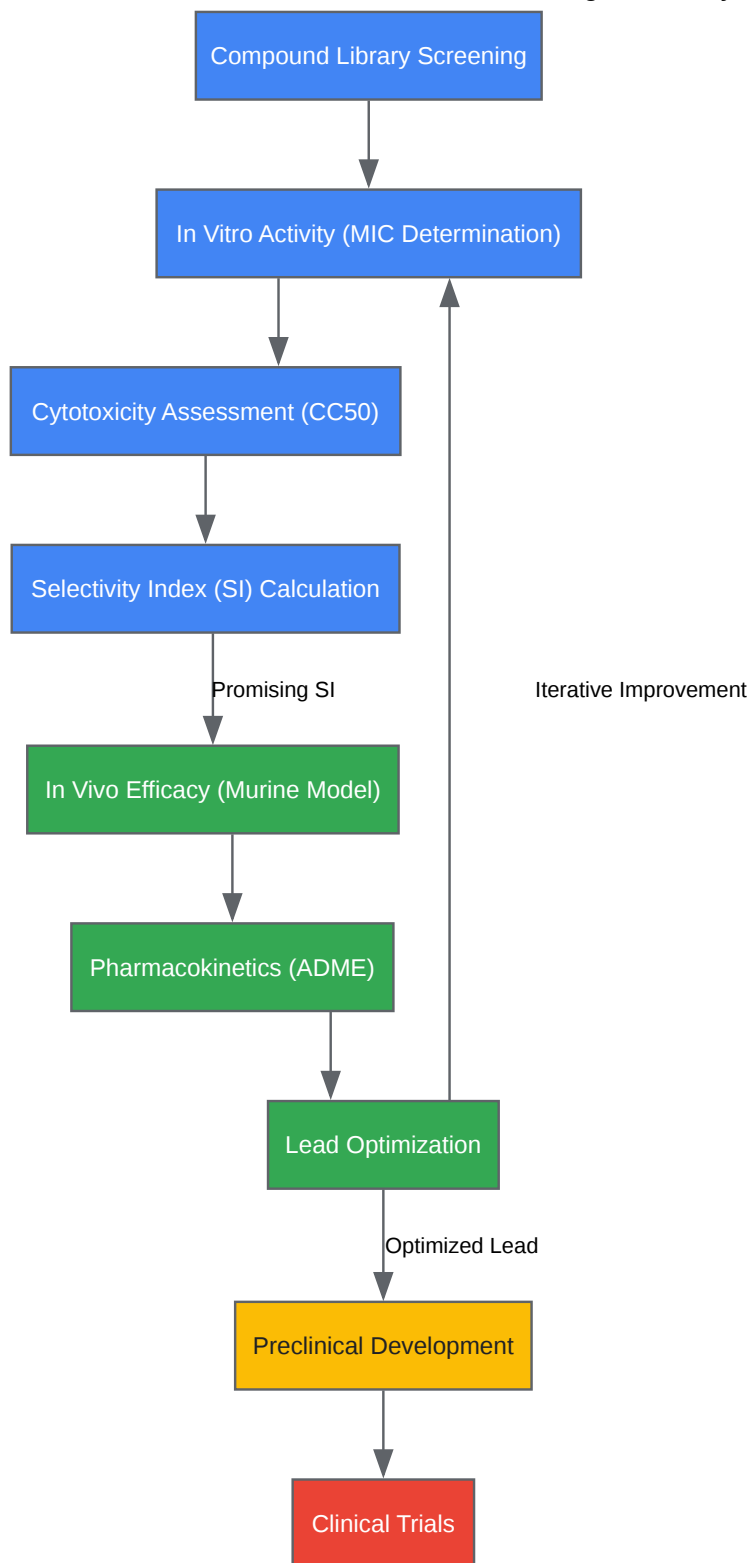


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Caption: Logical diagram of MmpL3 inhibition by BM635 hydrochloride.

General Workflow for Anti-Tuberculosis Drug Discovery

General Workflow for Anti-Tuberculosis Drug Discovery

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Caption: Experimental workflow for anti-TB drug discovery.

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References

- 1. BM635 hydrochloride | Anti-Mycobacterial Agent | MCE [medchemexpress.cn]
- 2. In vivo potent BM635 analogue with improved drug-like properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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